

2-Acetoxy-3-phenylpropanoic Acid: Safe Handling & Disposal Protocol

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Compound of Interest

Compound Name: 2-Acetoxy-3-phenylpropanoic acid

CAS No.: 69056-25-3

Cat. No.: B1624769

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Executive Summary

Immediate Action Required: **2-Acetoxy-3-phenylpropanoic acid** (CAS: 69056-25-3 / 20311-31-7) is an organic ester-acid used primarily as a chiral intermediate. While often classified as an irritant (H315/H319), its primary disposal risk lies in its chemical incompatibility. Strictly segregate from strong bases (e.g., NaOH, KOH) and strong oxidizers. Inadvertent mixing with basic waste streams can trigger rapid ester hydrolysis, releasing acetic acid and generating heat (exothermic reaction), potentially pressurizing waste containers.

Disposal Method: High-temperature incineration equipped with an afterburner and scrubber is the required disposal route.

Chemical Profile & Physicochemical Properties[1][2][3][4][5]

Understanding the molecule's behavior is the first step in safety. This compound features a phenyl ring, a carboxylic acid tail, and an acetoxy group.

Property	Data	Operational Implication
Chemical Name	2-Acetoxy-3-phenylpropanoic acid	(Also: O-Acetyl-L-phenyllactic acid)
Molecular Formula	C ₁₁ H ₁₂ O ₄	Organic Carbon/Oxygen balance suitable for incineration.
Molecular Weight	208.21 g/mol	Moderate weight; non-volatile solid.
Physical State	White to off-white powder	Dust generation is a primary exposure vector.
Solubility	Soluble in organic solvents (EtOH, DMSO); Sparingly soluble in water.	Aqueous cleanup requires co-solvents or surfactants.
Acidity (pKa)	~3.5 - 4.0 (Carboxylic acid)	Weak acid; capable of mobilizing metals if improperly stored.
Reactivity	Ester linkage at C2	CRITICAL: Susceptible to hydrolysis in basic conditions.

Hazard Identification & Mechanism

GHS Classification

- Skin Irritation (Category 2): H315 - Causes skin irritation.[1][2][3]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1][2][3][4]
- Specific Target Organ Toxicity (Single Exposure): H335 - May cause respiratory irritation.[2][3][5]

Expert Insight: The Hydrolysis Risk

Unlike simple organic acids, **2-Acetoxy-3-phenylpropanoic acid** contains an ester moiety.

- Mechanism: In the presence of strong bases (pH > 10) or moisture/heat, the acetyl group cleaves.
- Reaction Product: Phenylactic acid + Acetic Acid.
- Safety Consequence: If disposed of in a "General Basic Waste" carboy, this hydrolysis generates heat and releases acetic acid, which can neutralize the base violently or pressurize the vessel if capped tightly.

Step-by-Step Disposal Protocol

This protocol ensures compliance with RCRA guidelines and minimizes laboratory risk.

Phase 1: Waste Characterization & Segregation

Objective: Prevent incompatible mixing.

- Determine Physical State:
 - Solid Waste: Pure powder or contaminated disposables (gloves, weighing boats).
 - Liquid Waste: Mother liquors or reaction mixtures containing the acid.
- Segregation:
 - DO NOT mix with oxidizers (peroxides, permanganates).
 - DO NOT mix with alkaline waste (bases).
 - Designation: Segregate into "Organic Acid Waste" or "Non-Halogenated Organic Waste".

Phase 2: Packaging & Labeling

Objective: Ensure container integrity during transport.

- Container Selection:
 - Use HDPE (High-Density Polyethylene) or Glass containers.

- Avoid metal containers (aluminum/steel) due to potential acid corrosion over time.
- Labeling:
 - Adhere to the Globally Harmonized System (GHS).
 - Mandatory Label Text:
 - "Hazardous Waste - Organic Acid"
 - Constituents: "**2-Acetoxy-3-phenylpropanoic acid** [>95%]"
 - Hazard Warnings: "Irritant", "Acidic".

Phase 3: Final Disposal

Objective: Complete destruction.

- Primary Method: Incineration. The compound is dissolved in a combustible solvent (if not already liquid) and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Prohibited Methods:
 - Do NOT dispose of down the drain (sanitary sewer).
 - Do NOT dispose of in regular trash (municipal waste).

Regulatory Compliance (RCRA)[5]

In the United States, this compound is not specifically "P-listed" or "U-listed" by name.[6]

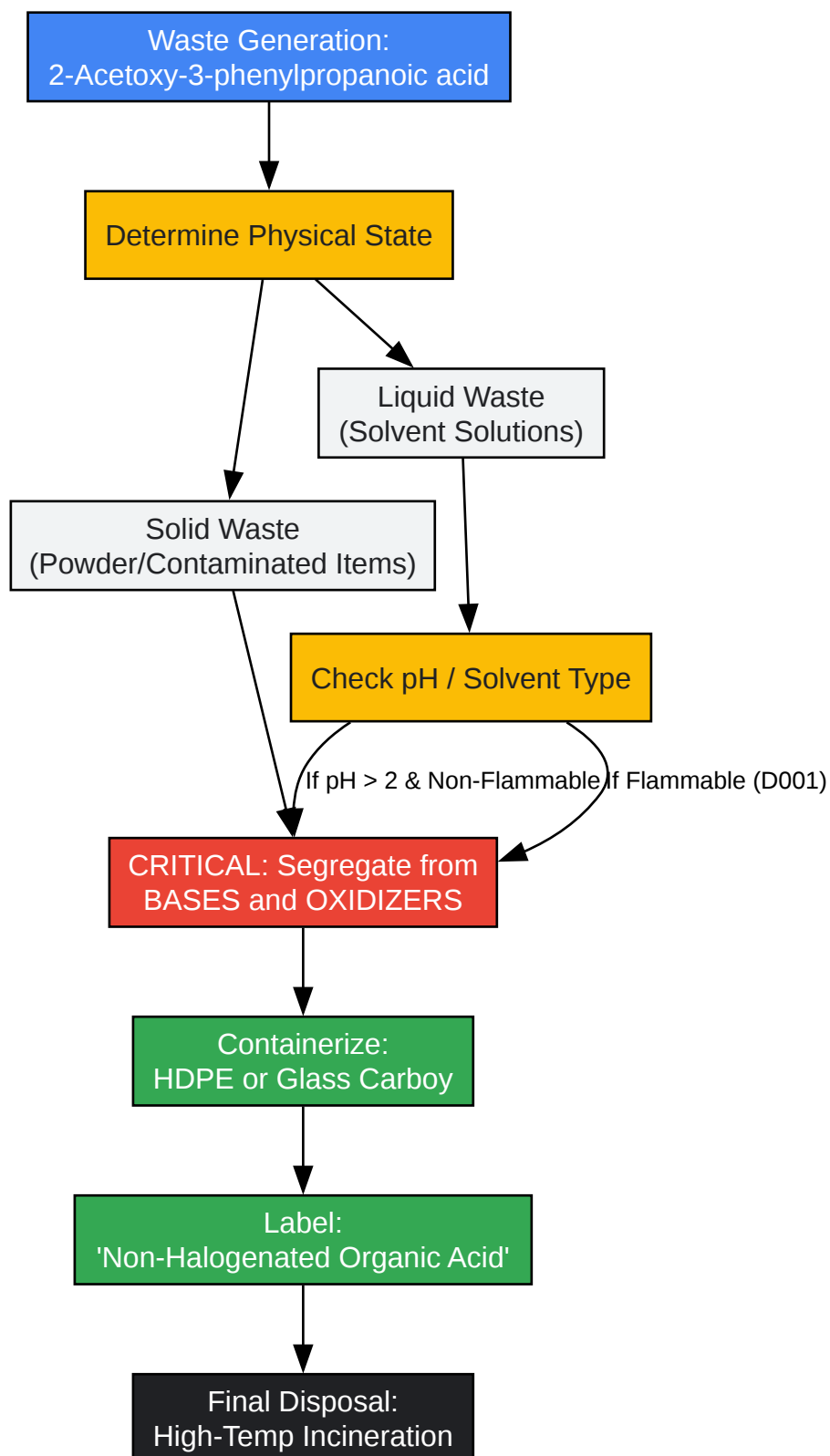
However, the generator is responsible for determining "Characteristic Waste."

- Characteristic of Corrosivity (D002): If the waste is an aqueous solution with $\text{pH} \leq 2$, it carries the D002 waste code.[7][8][9]
- Characteristic of Ignitability (D001): If the waste is dissolved in a flammable solvent (e.g., Ethanol, Ethyl Acetate) with a flashpoint $< 60^\circ\text{C}$, it carries the D001 waste code.

- Non-Regulated: As a pure solid, it is often classified as "Non-RCRA Regulated Chemical Waste" but must still be incinerated due to local environmental regulations regarding organic chemical release.

Visual Workflow: Decision Tree

The following diagram illustrates the logical flow for disposing of **2-Acetoxy-3-phenylpropanoic acid**, emphasizing the critical segregation step.



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Caption: Operational decision tree for the safe segregation and disposal of **2-Acetoxy-3-phenylpropanoic acid**, highlighting the critical segregation step to prevent incompatible reactions.

Emergency Contingencies

In the event of a spill during the disposal process:

- PPE: Wear nitrile gloves, lab coat, and safety goggles. If powder is aerosolized, use a P95/N95 respirator.
- Containment:
 - Solid: Cover with a damp paper towel to prevent dust dispersion, then sweep carefully.
 - Liquid: Absorb with an inert material (vermiculite or sand).
- Neutralization: Wipe the surface with a dilute sodium bicarbonate solution (5%) to neutralize any residual acid, followed by a water rinse. Note: Slight bubbling may occur.

References

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